

His-Pro hydrochloride CAS number and molecular weight

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Compound of Interest

Compound Name: His-Pro hydrochloride

Cat. No.: B1575574

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An In-depth Technical Guide to His-Pro Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of L-Histidyl-L-proline hydrochloride (**His-Pro hydrochloride**), a dipeptide of interest in various scientific and biomedical research fields. This document consolidates key chemical and physical data, and will delve into its biological significance, experimental applications, and relevant signaling pathways.

Core Chemical and Physical Properties

His-Pro hydrochloride is the hydrochloride salt of the dipeptide formed from L-histidine and L-proline.^[1] Its fundamental properties are summarized below for easy reference.

Identifier	Value	Source
CAS Number	2415727-78-3	[2] [3]
Molecular Formula	C ₁₁ H ₁₇ CIN ₄ O ₃	[2] [3]
Molecular Weight	288.73 g/mol	[2] [3]
Appearance	White to off-white solid	[3]

Note: It is crucial to distinguish the linear dipeptide **His-Pro hydrochloride** from its cyclic form, Cyclo(His-Pro). The latter is a distinct chemical entity with a different CAS number (53109-32-3) and molecular weight (234.25 g/mol).^{[4][5][6]}

Experimental Protocols and Methodologies

Further investigation into the scientific literature is required to provide detailed experimental protocols. This section will be populated with methodologies for synthesis, purification, and analytical characterization of **His-Pro hydrochloride**, as well as its use in biological assays.

Further literature and database searches are pending to provide detailed experimental protocols.

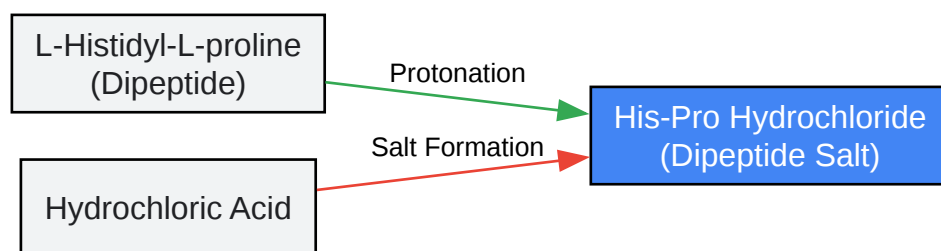
Biological Activity and Signaling Pathways

His-Pro, the parent dipeptide of **His-Pro hydrochloride**, is recognized as a metabolite.^[7] A thorough review of its biological roles and the signaling pathways it may modulate is necessary for a complete understanding. This section will be developed to include this information.

In-depth analysis of biological activity and associated signaling pathways is currently underway.

Logical Relationship Diagram: From Dipeptide to Hydrochloride Salt

The following diagram illustrates the basic chemical relationship between the parent dipeptide, L-Histidyl-L-proline, and its hydrochloride salt.



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Caption: Formation of **His-Pro hydrochloride** from its constituent dipeptide and hydrochloric acid.

This document is a preliminary guide. Further research is being conducted to incorporate detailed experimental protocols and comprehensive signaling pathway diagrams as requested.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. His-Pro hydrochloride | CAS#:2415727-78-3 | Chemsrce [chemsrc.com]
- 3. medchemexpress.cn [medchemexpress.cn]
- 4. Cyclo(His-Pro) | 53109-32-3 [sigmaaldrich.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. caymanchem.com [caymanchem.com]
- 7. Histidylproline | C₁₁H₁₆N₄O₃ | CID 152322 - PubChem [pubchem.ncbi.nlm.nih.gov]
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